Analytical methods for the quantification of 6-Methoxy-2-methylpyrimidin-4-amine

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Compound of Interest

Compound Name:	*6-Methoxy-2-methylpyrimidin-4-amine*
CAS No.:	*23132-67-4*
Cat. No.:	*B2875601*

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An In-Depth Guide to the Quantitative Analysis of **6-Methoxy-2-methylpyrimidin-4-amine**

Introduction

6-Methoxy-2-methylpyrimidin-4-amine is a substituted pyrimidine derivative, a class of heterocyclic compounds of significant interest in medicinal chemistry and drug development due to their prevalence in biologically active molecules. Accurate and precise quantification of this compound is paramount for various applications, including pharmacokinetic studies, quality control of active pharmaceutical ingredients (APIs), and the monitoring of synthetic reaction progress. The presence of amine and methoxy functional groups on the pyrimidine core imparts specific chemical properties that must be considered when developing robust analytical methods.

This comprehensive guide provides detailed protocols for three distinct, validated analytical methods for the quantification of **6-Methoxy-2-methylpyrimidin-4-amine**. The methodologies presented—High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-

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Mass Spectrometry (GC-MS)—are tailored to different analytical needs, from routine quality control to high-sensitivity trace analysis. Each protocol is grounded in established analytical principles and validated according to International Council for Harmonisation (ICH) guidelines to ensure reliability, consistency, and accuracy.[1][2][3]

Physicochemical Properties of the Analyte

A foundational understanding of the analyte's properties is critical for method development.

Property	Value	Source
Chemical Formula	$C_6H_9N_3O$	[4]
Molecular Weight	139.16 g/mol	Derived from Formula
Melting Point	144-146°C	[4]
Boiling Point	304°C at 760 mmHg	[4]
Appearance	Solid	[4]

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Applicability: This method is ideal for routine quality control, potency testing, and purity evaluation of **6-Methoxy-2-methylpyrimidin-4-amine** in bulk drug substances and formulated products. Its robustness and simplicity make it a cornerstone technique in most pharmaceutical laboratories.[1][5]

Principle of Method: Reversed-phase HPLC separates compounds based on their hydrophobicity. A non-polar stationary phase (C18) is used with a polar mobile phase. **6-Methoxy-2-methylpyrimidin-4-amine**, being a moderately polar compound, will have a characteristic retention time under specific mobile phase conditions. The addition of a buffer or acid to the mobile phase is crucial for ensuring the consistent ionization state of the amine group, thereby yielding a sharp, symmetrical peak shape.[6][7] Quantification is achieved by measuring the analyte's UV absorbance at its wavelength of maximum absorbance (λmax) and comparing it to a calibration curve constructed from standards of known concentration.

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Experimental Protocol: HPLC-UV

1. Materials and Reagents:

- **6-Methoxy-2-methylpyrimidin-4-amine** reference standard (Purity ≥98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Deionized water (18.2 MΩ·cm)
- Formic acid (≥98%)
- 0.45 µm Syringe filters (e.g., PTFE)

2. Instrumentation and Conditions:

- HPLC System: A system equipped with a quaternary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: Acetonitrile and 0.1% Formic Acid in Water (v/v).
- Gradient: 10% Acetonitrile for 2 min, ramp to 90% Acetonitrile over 8 min, hold for 2 min, return to 10% Acetonitrile and equilibrate for 3 min.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 265 nm (Verify λmax by running a spectrum with a PDA detector).
- Injection Volume: 10 µL.

3. Standard and Sample Preparation:

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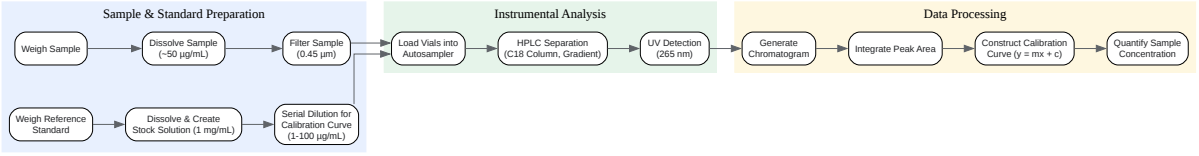
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of methanol and water.
- Calibration Standards (1-100 µg/mL): Prepare a series of calibration standards by serial dilution of the stock solution with the mobile phase initial condition (10% Acetonitrile in 0.1% formic acid).
- Sample Preparation: Accurately weigh the sample to obtain a theoretical concentration of ~50 µg/mL after dissolution. Dissolve in the diluent, sonicate if necessary, and dilute to the final volume. Filter the final solution through a 0.45 µm syringe filter before injection.

4. System Suitability:

- Before analysis, perform five replicate injections of a mid-range standard (e.g., 50 µg/mL).
- The relative standard deviation (RSD) for the peak area and retention time should be ≤2.0%.
- The theoretical plates should be >2000 and the tailing factor should be ≤1.5.

Workflow Diagram: HPLC-UV Analysis



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Caption: Workflow for HPLC-UV quantification.

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Method Validation Summary: HPLC-UV

The following table presents typical performance characteristics for a validated method.

Parameter	Specification	Typical Result
Linearity (r^2)	≥0.995	0.9992
Range	80-120% of target conc.	1.0 - 100 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%	99.5 - 101.2%
Precision (% RSD)	≤2.0%	Intra-day: 0.8%, Inter-day: 1.3%
Limit of Detection (LOD)	S/N ≥ 3:1	0.3 µg/mL
Limit of Quantification (LOQ)	S/N ≥ 10:1	1.0 µg/mL

Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Applicability: This method is the gold standard for quantifying low concentrations of **6-Methoxy-2-methylpyrimidin-4-amine** in complex matrices such as plasma, urine, or tissue homogenates.[8][9] Its exceptional sensitivity and selectivity make it ideal for pharmacokinetic, toxicokinetic, and metabolite identification studies.

Principle of Method: LC-MS/MS combines the separation power of HPLC with the sensitive and selective detection of tandem mass spectrometry. After chromatographic separation, the analyte is ionized (typically via electrospray ionization, ESI), and a specific precursor ion (the protonated molecule, $[M+H]^+$) is selected in the first quadrupole. This precursor ion is fragmented in a collision cell, and specific product ions are monitored in the second quadrupole. This process, known as Multiple Reaction Monitoring (MRM), provides a very high degree of certainty in both identification and quantification, minimizing interference from matrix components.[10][11][12]

Experimental Protocol: LC-MS/MS

1. Materials and Reagents:

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- All reagents from the HPLC-UV method.
- Stable Isotope Labeled Internal Standard (SIL-IS), e.g., d_3-**6-Methoxy-2-methylpyrimidin-4-amine** (if available) or a structurally similar compound.
- Protein precipitation solvent (e.g., Acetonitrile with 1% formic acid).

2. Instrumentation and Conditions:

- LC-MS/MS System: A UPLC/HPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- Column: C18 UPLC column (e.g., 50 mm x 2.1 mm, 1.8 µm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B for 0.5 min, ramp to 95% B over 2.5 min, hold for 1 min, return to 5% B and equilibrate for 1 min.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- MS Conditions:
  - Ionization Mode: ESI Positive (ESI+).
  - MRM Transitions (Illustrative):
    - Analyte: Precursor ($[M+H]^+$) m/z 140.1 → Product m/z 125.1 (loss of -CH_3), m/z 97.1 (ring fragmentation).
    - Internal Standard: To be determined based on its structure.

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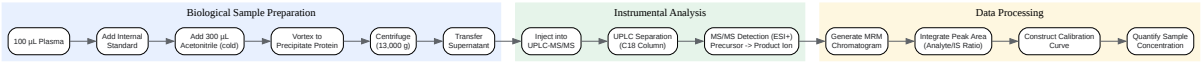
- Source Parameters: Optimize spray voltage, gas flows, and source temperature per instrument manufacturer's recommendations.

3. Standard and Sample Preparation (for Plasma):

- Standard Stock and Calibration Standards: Prepare as in the HPLC-UV method, but at a lower concentration range (e.g., 0.1 - 100 ng/mL) in 50:50 methanol:water.
- Sample Preparation (Protein Precipitation):
  - To 100 µL of plasma sample, add 20 µL of internal standard working solution (e.g., 500 ng/mL).
  - Add 300 µL of ice-cold acetonitrile containing 1% formic acid.
  - Vortex for 1 minute to precipitate proteins.
  - Centrifuge at 13,000 g for 10 minutes at 4°C.
  - Transfer the supernatant to a clean vial for injection.

Workflow Diagram: LC-MS/MS Analysis



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Caption: Workflow for LC-MS/MS bioanalysis.

Method Validation Summary: LC-MS/MS

This method provides significantly lower detection and quantification limits.

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Parameter	Specification	Typical Result
Linearity (r^2)	≥0.99	0.9985
Range	-	0.1 - 100 ng/mL
Accuracy (% Recovery)	85.0 - 115.0%	92.3 - 108.1%
Precision (% RSD)	≤15.0% (≤20% at LLOQ)	Intra-day: <7%, Inter-day: <11%
Limit of Detection (LOD)	S/N ≥ 3:1	0.03 ng/mL
Limit of Quantification (LLOQ)	S/N ≥ 10:1, Precision ≤20%	0.1 ng/mL

Method 3: Gas Chromatography-Mass Spectrometry (GC-MS)

Applicability: GC-MS serves as an excellent orthogonal technique for identity confirmation or for the analysis of volatile impurities. Due to the polarity and low volatility of **6-Methoxy-2-methylpyrimidin-4-amine**, chemical derivatization is required to achieve good chromatographic performance.[13][14][15]

Principle of Method: The analyte's active amine group is reacted with a derivatizing agent to form a less polar, more volatile, and more thermally stable derivative. This derivative is then amenable to separation by gas chromatography. The separated compound is then detected by a mass spectrometer, which provides a characteristic fragmentation pattern (mass spectrum) that confirms the identity and allows for quantification.

Experimental Protocol: GC-MS

1. Materials and Reagents:

- All reagents from the HPLC-UV method.
- Derivatizing Agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) or Pentafluoropropionic anhydride (PFPA).[14][15]
- Ethyl Acetate (GC grade).

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- Anhydrous Sodium Sulfate.

2. Instrumentation and Conditions:

- GC-MS System: A gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or ion trap).
- Column: DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Injector Temperature: 250°C.
- Injection Mode: Splitless (1 µL injection).
- Oven Program: 100°C hold for 2 min, ramp at 15°C/min to 280°C, hold for 5 min.
- MS Transfer Line Temp: 280°C.
- Ion Source Temp: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-450.

3. Standard and Sample Preparation (with BSTFA Derivatization):

- Sample Extraction: If in an aqueous matrix, perform a liquid-liquid extraction into ethyl acetate under basic conditions (pH ~9-10). Dry the organic extract with anhydrous sodium sulfate.
- Derivatization:
  - Evaporate the dried ethyl acetate extract (or a solution of the standard) to dryness under a gentle stream of nitrogen.
  - Add 50 µL of ethyl acetate and 50 µL of BSTFA + 1% TMCS to the dry residue.
  - Cap the vial tightly and heat at 70°C for 30 minutes.

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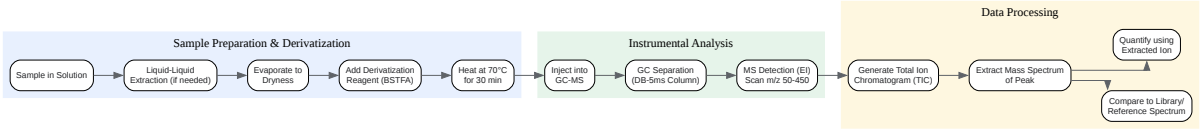
- Cool to room temperature before injection.

Workflow Diagram: GC-MS Analysis



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Caption: Workflow for GC-MS analysis with derivatization.

Method Validation Summary: GC-MS

This method's performance is highly dependent on the efficiency of the derivatization step.

Parameter	Specification	Typical Result
Linearity (r^2)	≥0.99	0.996
Accuracy (% Recovery)	80.0 - 120.0%	88.5 - 105.3%
Precision (% RSD)	≤15.0%	Intra-day: <9%, Inter-day: <14%
Limit of Detection (LOD)	S/N ≥ 3:1	~1 ng/mL (on-column)
Limit of Quantification (LOQ)	S/N ≥ 10:1	~5 ng/mL (on-column)

Conclusion and Method Selection

The choice of analytical method for the quantification of **6-Methoxy-2-methylpyrimidin-4-amine** is dictated by the specific requirements of the analysis.

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- For routine quality control and high-concentration assays, the HPLC-UV method offers the best balance of performance, robustness, and cost-effectiveness.

- For trace-level quantification in complex biological matrices, the LC-MS/MS method is unequivocally superior, providing the necessary sensitivity and selectivity.

- The GC-MS method serves as a valuable orthogonal technique for identity confirmation and can be used for quantification where LC instrumentation is unavailable, provided the derivatization procedure is carefully optimized and controlled.

Each of these protocols provides a validated, reliable framework for the accurate quantification of **6-Methoxy-2-methylpyrimidin-4-amine**, empowering researchers and drug development professionals to generate high-quality data for their specific applications.

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